

"3-Bromo-1-(trimethylsilyl)-1-propyne" safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromo-1-(trimethylsilyl)-1-propyne

Cat. No.: B1268919

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An In-Depth Technical Guide to the Safe Handling of **3-Bromo-1-(trimethylsilyl)-1-propyne**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data, handling precautions, and experimental considerations for **3-Bromo-1-(trimethylsilyl)-1-propyne** (CAS RN: 38002-45-8). The information is intended to assist researchers, scientists, and drug development professionals in the safe and effective use of this versatile reagent.

Chemical and Physical Properties

3-Bromo-1-(trimethylsilyl)-1-propyne is a combustible liquid that is sensitive to moisture and air.^[1] Its key physical and chemical properties are summarized in the table below.

Property	Value
Molecular Formula	C ₆ H ₁₁ BrSi
Molecular Weight	191.14 g/mol [2] [3]
Appearance	Liquid [4] [5]
Boiling Point	44-45 °C at 2 mmHg [4] [6]
Density	1.17 g/mL at 25 °C [4] [5]
Refractive Index	n _{20/D} 1.483 [4] [5]
Flash Point	63 °C (145.4 °F) - closed cup [4] [5]

Safety and Hazard Information

This chemical is considered hazardous and requires careful handling to avoid exposure and adverse effects. The Globally Harmonized System (GHS) classification and associated hazard statements are outlined below.

GHS Classification and Hazard Statements

Classification	Hazard Statement
Skin Corrosion/Irritation, Category 2	H315: Causes skin irritation [1] [2]
Serious Eye Damage/Eye Irritation, Category 2	H319: Causes serious eye irritation [1] [2]
Specific target organ toxicity (single exposure), Category 3 (Respiratory system)	H335: May cause respiratory irritation [2] [4]
Flammable liquids, Category 4	H227: Combustible liquid [7]

The signal word for this chemical is "Warning".[\[1\]](#)[\[4\]](#)

Personal Protective Equipment (PPE) and Handling Precautions

Proper personal protective equipment is essential when working with **3-Bromo-1-(trimethylsilyl)-1-propyne** to prevent skin, eye, and respiratory exposure.[\[4\]](#)[\[5\]](#)

Precaution	Details
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles.[1]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat.[1][4]
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. If inhalation risk is high, use a NIOSH-approved respirator with an appropriate cartridge.[4]
General Hygiene	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[8]

Storage and Incompatibility

Proper storage is crucial to maintain the stability of **3-Bromo-1-(trimethylsilyl)-1-propyne** and to prevent hazardous reactions.

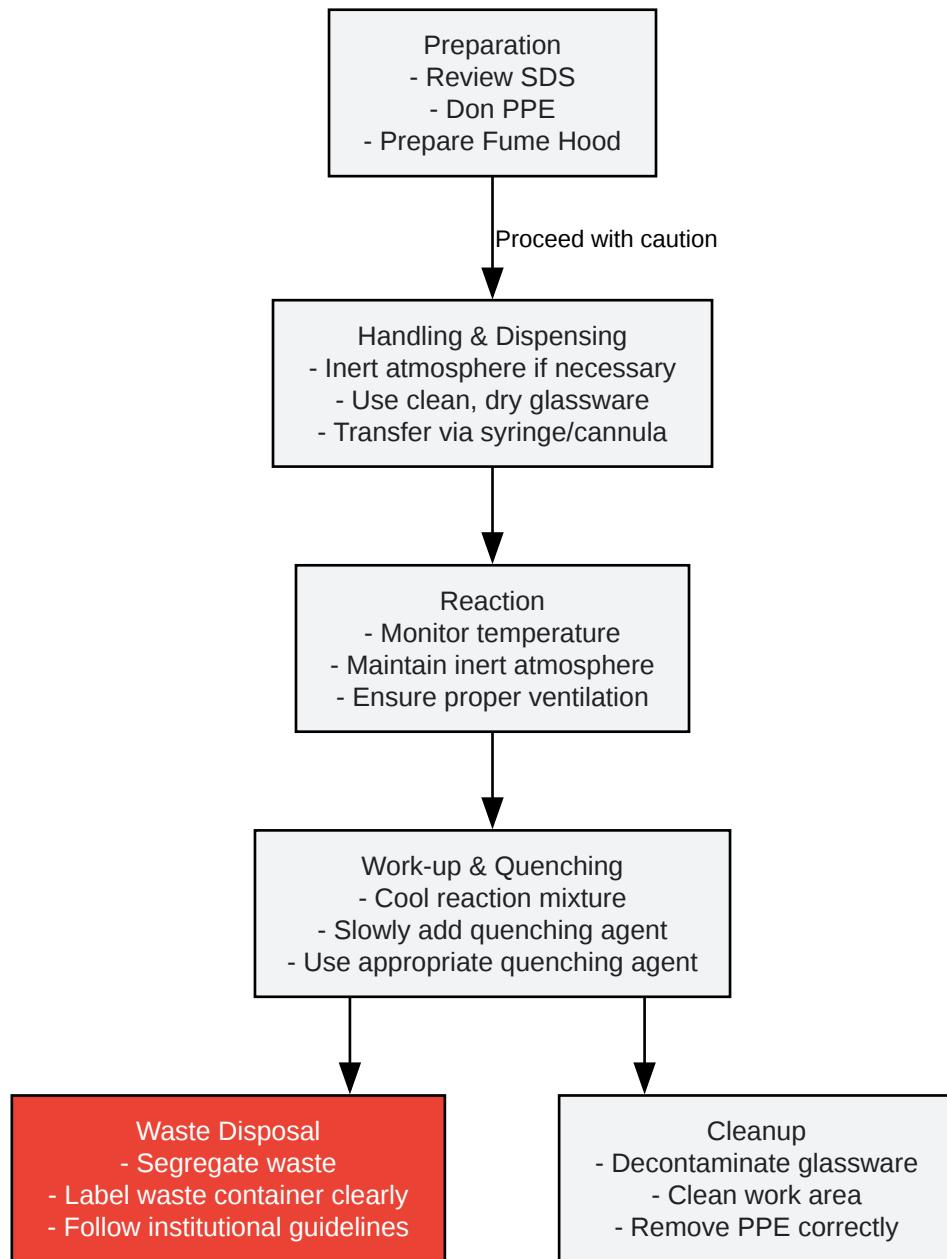
Aspect	Recommendation
Storage Conditions	Store in a tightly closed container in a dry, cool, and well-ventilated place.[1] Recommended storage temperature is 2-8°C.[4][5] The product is moisture and air-sensitive.[1]
Incompatible Materials	Strong oxidizing agents and strong bases.[1]

Experimental Protocols and Handling Workflows

While specific, detailed experimental protocols for all applications of **3-Bromo-1-(trimethylsilyl)-1-propyne** are not readily available in all cases, a general workflow for its safe handling in a laboratory setting can be established. This compound is known to be used as a propargylating agent, for instance in the preparation of tetrahydroisoquinoline-3-carboxylic acid derivatives and in the alkylation of the dianion of β -keto esters.[9]

General Safe Handling Workflow

The following diagram illustrates a general workflow for the safe handling of **3-Bromo-1-(trimethylsilyl)-1-propyne** in a laboratory setting.



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Caption: General workflow for safely handling **3-Bromo-1-(trimethylsilyl)-1-propyne**.

First Aid Measures

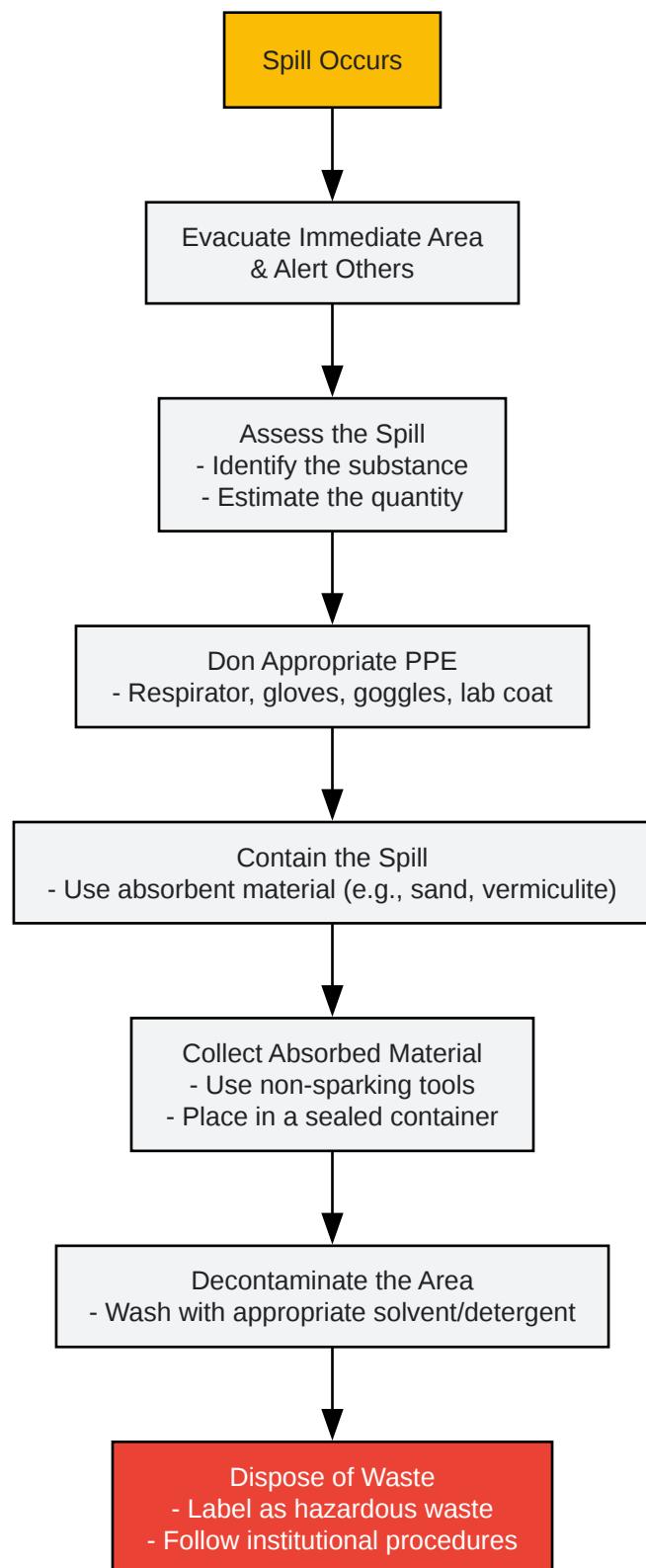
In case of exposure, immediate action is necessary. The following table summarizes the recommended first aid measures.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Get medical attention if symptoms persist. [1]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops or persists. [1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Get medical attention immediately. [1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention. [1]

Emergency Procedures for Spills and Leaks

In the event of a spill or leak, follow these procedures to minimize exposure and environmental contamination.

Spill and Leak Response Workflow

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- To cite this document: BenchChem. ["3-Bromo-1-(trimethylsilyl)-1-propyne" safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1268919#3-bromo-1-trimethylsilyl-1-propyne-safety-data-sheet-and-handling-precautions>

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